

IUPAC nomenclature and common synonyms for 2-Hydroxypropyl 12-hydroxyoctadec-9-enoate.

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Compound of Interest

Compound Name: 2-Hydroxypropyl 12-hydroxyoctadec-9-enoate

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A Comprehensive Technical Guide to 2-Hydroxypropyl 12-hydroxyoctadec-9-enoate

This technical guide provides an in-depth overview of **2-Hydroxypropyl 12-hydroxyoctadec-9-enoate**, a compound of growing interest to researchers, scientists, and professionals in drug development. This document details its chemical identity, properties, synthesis, and potential applications in the pharmaceutical industry.

IUPAC Nomenclature and Common Synonyms

The systematic IUPAC name for this compound is 2-hydroxypropyl (9Z,12R)-12-hydroxyoctadec-9-enoate. It is a monoester formed from the esterification of ricinoleic acid and propylene glycol.^[1]

Due to its origins and structure, it is also known by several common synonyms:

- Propylene glycol monoricinoleate^[1]
- PGMR
- 1,2-Propanediol monoricinoleate
- 12-Hydroxy-9-octadecenoic acid, monoester with 1,2-propanediol

Chemical and Physical Properties

2-Hydroxypropyl 12-hydroxyoctadec-9-enoate is a viscous, colorless to pale yellow liquid.^[1] Its unique structure, featuring a hydroxyl group on both the fatty acid chain and the propylene glycol moiety, imparts amphiphilic properties, making it an effective emulsifier and solvent.^[1]

Property	Value
Molecular Formula	C21H40O4
Molecular Weight	356.5 g/mol
Appearance	Clear, pale, moderately viscous liquid
Solubility	Water-insoluble
CAS Number	26402-31-3

Synthesis of 2-Hydroxypropyl 12-hydroxyoctadec-9-enoate

The primary methods for synthesizing **2-Hydroxypropyl 12-hydroxyoctadec-9-enoate** are through the direct esterification of ricinoleic acid with propylene glycol or the transesterification of castor oil (which is rich in ricinoleic acid triglycerides).^[1] Enzymatic synthesis using lipases is a preferred green chemistry approach due to its high selectivity and mild reaction conditions.

Experimental Protocol: Enzymatic Synthesis

This protocol describes a representative lab-scale enzymatic synthesis.

Materials:

- Ricinoleic acid
- Propylene glycol
- Immobilized lipase (e.g., Novozym 435, from *Candida antarctica*)
- Solvent (e.g., n-hexane, optional for reducing viscosity)

- Molecular sieves (for water removal)
- Reaction vessel with temperature and agitation control

Methodology:

- **Reactant Preparation:** A molar ratio of propylene glycol to ricinoleic acid of 2:1 to 6:1 is typically used to favor the formation of the monoester.
- **Reaction Setup:** The reactants are charged into the reaction vessel. If a solvent is used, it is added at this stage.
- **Enzyme Addition:** Immobilized lipase is added to the mixture. The enzyme loading is typically between 5-10% (w/w) of the total reactants.
- **Water Removal:** Molecular sieves are added to the reaction mixture to remove water produced during the esterification, which drives the reaction equilibrium towards product formation.
- **Reaction Conditions:** The reaction is carried out at a controlled temperature, typically between 40-60°C, with constant agitation for a period of 0.5 to 10 hours.
- **Monitoring:** The reaction progress can be monitored by measuring the acid value of the mixture over time.
- **Product Isolation:** Upon completion, the immobilized enzyme is removed by filtration. The solvent (if used) is removed under reduced pressure. The resulting product is a mixture of the desired monoester, unreacted starting materials, and some diester.
- **Purification:** Further purification can be achieved through column chromatography or vacuum distillation to isolate the **2-Hydroxypropyl 12-hydroxyoctadec-9-enoate**.

Enzymatic synthesis workflow of **2-Hydroxypropyl 12-hydroxyoctadec-9-enoate**.

Applications in Drug Development

While specific research on **2-Hydroxypropyl 12-hydroxyoctadec-9-enoate** in drug development is emerging, its constituent parts, ricinoleic acid and propylene glycol, have

established roles in pharmaceutical formulations. Propylene glycol is a widely used solvent, humectant, and preservative in oral, topical, and injectable formulations.[2][3][4] Esters of ricinoleic acid are utilized for their emulsifying and plasticizing properties.[5]

The unique amphiphilic nature of **2-Hydroxypropyl 12-hydroxyoctadec-9-enoate** makes it a promising candidate for various applications in drug delivery:

- **Topical Drug Delivery:** Its properties are similar to other propylene glycol monoesters that have been shown to enhance the skin penetration of active pharmaceutical ingredients (APIs).[6] It can potentially be used in creams, ointments, and transdermal patches to improve the delivery of drugs through the skin.
- **Solubilizer for Poorly Soluble Drugs:** Like other esters and propylene glycol itself, it can act as a solubilizing agent for hydrophobic drugs, improving their bioavailability in oral and topical formulations. Propylene glycol caprylate, a similar compound, has been used in nanoemulsion formulations for anticancer drugs.[7]
- **Excipient in Emulsions and Nanoemulsions:** Its emulsifying properties make it suitable for use as a stabilizer in oil-in-water or water-in-oil emulsions, which are common vehicles for drug delivery.
- **Component of Biodegradable Polymers:** The hydroxyl groups in the molecule provide reactive sites for polymerization, opening possibilities for its use in creating biodegradable polymers for drug-eluting implants and controlled-release formulations.[8]

Logical relationships of properties to potential drug delivery applications.

Conclusion

2-Hydroxypropyl 12-hydroxyoctadec-9-enoate is a versatile oleochemical with significant potential in the pharmaceutical industry. Its synthesis from renewable resources like castor oil aligns with the principles of green chemistry. Further research into its efficacy as a drug delivery vehicle and its biocompatibility will be crucial in realizing its full potential in the development of novel therapeutics.

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